

Diisopentyl Phthalate-d4 physical appearance and state

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Compound of Interest		
Compound Name:	Diisopentyl Phthalate-d4	
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An In-depth Technical Guide to the Physical and Chemical Properties of **Diisopentyl**Phthalate-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Diisopentyl Phthalate-d4**, a deuterated analog of Diisopentyl Phthalate. This compound is of significant interest in various scientific fields, including toxicology, environmental monitoring, and pharmaceutical research, primarily for its use as an internal standard in analytical methodologies.

Physical Appearance and State

Diisopentyl Phthalate-d4 is typically encountered as a clear, pale yellow oil at standard laboratory conditions.[1][2] This liquid state is consistent with the general characteristics of many phthalate esters with similar molecular weights. While some suppliers may list the appearance as a solid, the preponderance of evidence indicates a liquid form at ambient temperature. The discrepancy may arise from lots with higher purity that may have a melting point closer to room temperature or from the observation of the substance at lower temperatures.

Physicochemical Properties



The following tables summarize the key physical and chemical properties of **Diisopentyl Phthalate-d4**. Data for the non-deuterated form (Diisopentyl Phthalate, CAS No. 605-50-5) is also included for comparison, as the deuterated analog is expected to have very similar properties.

Table 1: General and Physical Properties

Property	Value	Reference
CAS Number	1346597-80-5	[1][2][3]
Molecular Formula	C18H22D4O4	[1][2][3]
Molecular Weight	310.42 g/mol	[2][3]
Appearance	Clear Pale Yellow Oil	[1][2]
Density (non-deuterated)	1.028 g/mL at 20 °C	
Boiling Point (non-deuterated)	339 °C	
Flash Point (non-deuterated)	166 °C	
Vapor Pressure (non- deuterated)	0.000354 mmHg at 25°C	
Solubility	Soluble in Chloroform, Ethyl Acetate	

Table 2: Storage and Handling

Parameter	Recommendation	Reference
Storage Temperature	2-8°C Refrigerator	[2]
Shipping Conditions	Ambient	[2]

Experimental Protocols

Diisopentyl Phthalate-d4 is commonly used as an internal standard for the quantification of phthalate esters in various matrices. Below is a generalized experimental protocol for the



analysis of phthalates in a liquid sample using Gas Chromatography-Mass Spectrometry (GC-MS).

Objective: To quantify the concentration of Diisopentyl Phthalate and other phthalates in a liquid sample.

Materials:

- Sample containing phthalates
- Diisopentyl Phthalate-d4 solution (as internal standard)
- Hexane (HPLC grade)
- Anhydrous sodium sulfate
- GC-MS system with a suitable capillary column (e.g., HP-5MS)

Procedure:

- · Sample Preparation:
 - To a known volume of the liquid sample, add a precise amount of the Diisopentyl
 Phthalate-d4 internal standard solution.
 - Perform a liquid-liquid extraction with hexane. Vortex the mixture vigorously for 2 minutes and allow the layers to separate.
 - Collect the organic (hexane) layer.
 - Pass the organic extract through a small column containing anhydrous sodium sulfate to remove any residual water.
 - Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.
- GC-MS Analysis:
 - Inject 1 μL of the prepared extract into the GC-MS system.

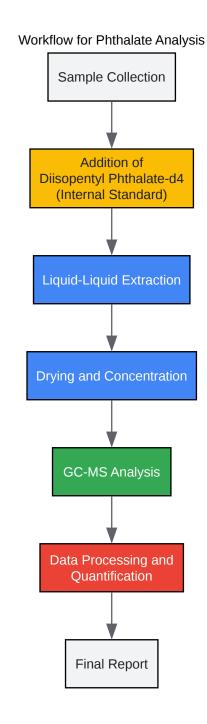


- GC Conditions (Example):
 - Injector Temperature: 280°C
 - Oven Program: Start at 60°C, hold for 1 minute, ramp to 280°C at 10°C/min, hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Conditions (Example):
 - Ion Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - Mode: Selected Ion Monitoring (SIM) to enhance sensitivity and selectivity. Monitor characteristic ions for the target phthalates and the d4-labeled internal standard.
- Data Analysis:
 - Identify the peaks corresponding to the target phthalates and Diisopentyl Phthalate-d4
 based on their retention times and mass spectra.
 - Calculate the ratio of the peak area of each target phthalate to the peak area of the internal standard.
 - Quantify the concentration of each phthalate in the original sample using a calibration curve prepared with known concentrations of phthalate standards and the internal standard.

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the analysis of phthalates in a given sample.





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Caption: A generalized workflow for the quantitative analysis of phthalates using an internal standard.

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References

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